

Toxicological Profile of Sedaxane in Non-Target Organisms: An In-depth Technical Guide

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Compound of Interest

Compound Name: Sedaxane

Cat. No.: B1681717

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Introduction

Sedaxane is a broad-spectrum fungicide belonging to the succinate dehydrogenase inhibitor (SDHI) class of chemicals.[1] It is primarily utilized as a seed treatment to protect a variety of crops from seed- and soil-borne fungal diseases.[2] Its mode of action involves the inhibition of the succinate dehydrogenase enzyme (Complex II) in the mitochondrial electron transport chain of fungi, which disrupts cellular respiration and energy production, ultimately leading to fungal cell death.[1][2][3] Given its application method and persistence in the environment, understanding the toxicological impact of **Sedaxane** on non-target organisms is crucial for a comprehensive environmental risk assessment. This technical guide provides a detailed toxicological profile of **Sedaxane**, summarizing key data, experimental methodologies, and relevant biological pathways.

Quantitative Toxicity Data

The following tables summarize the acute and chronic toxicity of **Sedaxane** to a range of non-target organisms. Data has been compiled from various regulatory assessments and scientific studies.

Table 1: Acute and Chronic Toxicity of Sedaxane to Aquatic Organisms

Organism Category	Species	Endpoint	Value (mg/L)	Exposure Duration	Reference
Fish	Oncorhynchus mykiss (Rainbow Trout)	96-hour LC50	0.58	96 hours	EFSA Conclusion (2012)
Cyprinus carpio (Common Carp)	96-hour LC50	0.62	96 hours	APVMA (2013)	
Pimephales promelas (Fathead Minnow)	33-day NOEC	0.165	33 days	APVMA (2013)	
Aquatic Invertebrates	Daphnia magna (Water Flea)	48-hour EC50	5.96	48 hours	APVMA (2013)
21-day NOEC	0.75	21 days	APVMA (2013)		
Americamysis bahia (Mysid Shrimp)	96-hour EC50	1.5	96 hours	APVMA (2013)	
Algae and Aquatic Plants	Pseudokirchneriella subcapitata	72-hour ErC50	>11	72 hours	EFSA Conclusion (2012)
Lemna gibba	7-day ErC50	>11	7 days	EFSA Conclusion (2012)	

Table 2: Acute and Chronic Toxicity of Sedaxane to Terrestrial Organisms

Organism Category	Species	Endpoint	Value	Exposure Duration	Reference
Birds	Colinus virginianus (Bobwhite Quail)	Acute Oral LD50	>2250 mg/kg bw	Single Dose	EFSA Conclusion (2012)
Dietary LC50	>5620 mg/kg diet	5 days	EFSA Conclusion (2012)		
Anas platyrhynchos (Mallard Duck)	Reproductive NOEC	1050 mg/kg diet	22 weeks	APVMA (2013)	
Bees	Apis mellifera (Honeybee)	Acute Oral LD50	>100 µ g/bee	48 hours	EFSA Conclusion (2012)
Acute Contact LD50	>100 µ g/bee	48 hours	EFSA Conclusion (2012)		
Earthworms	Eisenia fetida	14-day LC50	>1000 mg/kg soil	14 days	EFSA Conclusion (2012)
Reproductive NOEC	2.4 mg/kg soil	56 days	EFSA Conclusion (2012)		
Soil Microorganisms	-	Nitrogen Transformation	<25% effect at 0.34 mg/kg soil	28 days	EFSA Conclusion (2012)
-	Carbon Transformation	<25% effect at 0.34 mg/kg soil	28 days	EFSA Conclusion (2012)	

Experimental Protocols

The toxicological data presented above are primarily generated using standardized test protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). Below are detailed descriptions of the likely methodologies employed in the key studies.

Aquatic Toxicity Testing

- Fish Acute Toxicity (based on OECD Guideline 203): This test evaluates the median lethal concentration (LC50) of a substance to fish over a 96-hour period.
 - Test Organisms: Typically, a cold-water species like rainbow trout (*Oncorhynchus mykiss*) and a warm-water species are used.
 - Procedure: Fish are exposed to a range of concentrations of **Sedaxane** in a semi-static or flow-through system. Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
 - Data Analysis: The LC50 value and its 95% confidence limits are calculated at the end of the exposure period.
- Aquatic Invertebrate Acute Immobilisation (based on OECD Guideline 202): This study determines the concentration at which 50% of *Daphnia magna* are immobilized (EC50) after 48 hours of exposure.
 - Test Organisms: Young daphnids (less than 24 hours old) are used.
 - Procedure: Daphnids are exposed to various concentrations of **Sedaxane** in a static system. The number of immobilized individuals is recorded at 24 and 48 hours.
 - Data Analysis: The EC50 for immobilization is calculated at 48 hours.

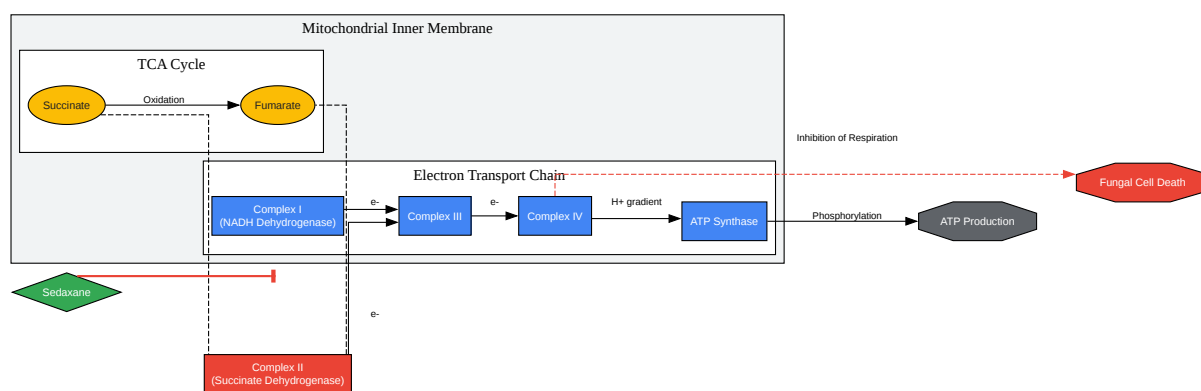
Terrestrial Toxicity Testing

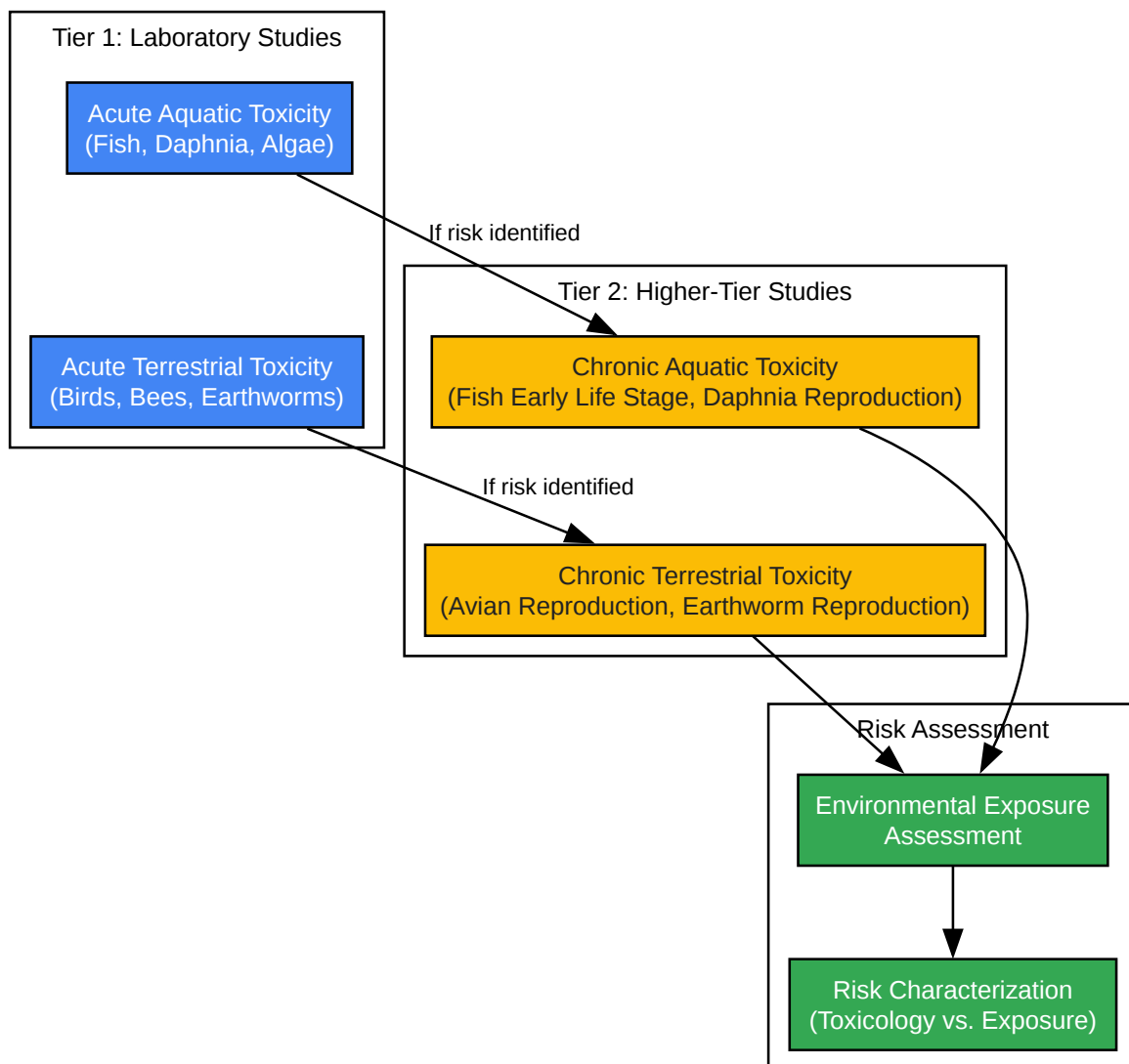
- Avian Acute Oral Toxicity (based on OECD Guideline 223): This test determines the acute oral toxicity (LD50) of a substance to birds.

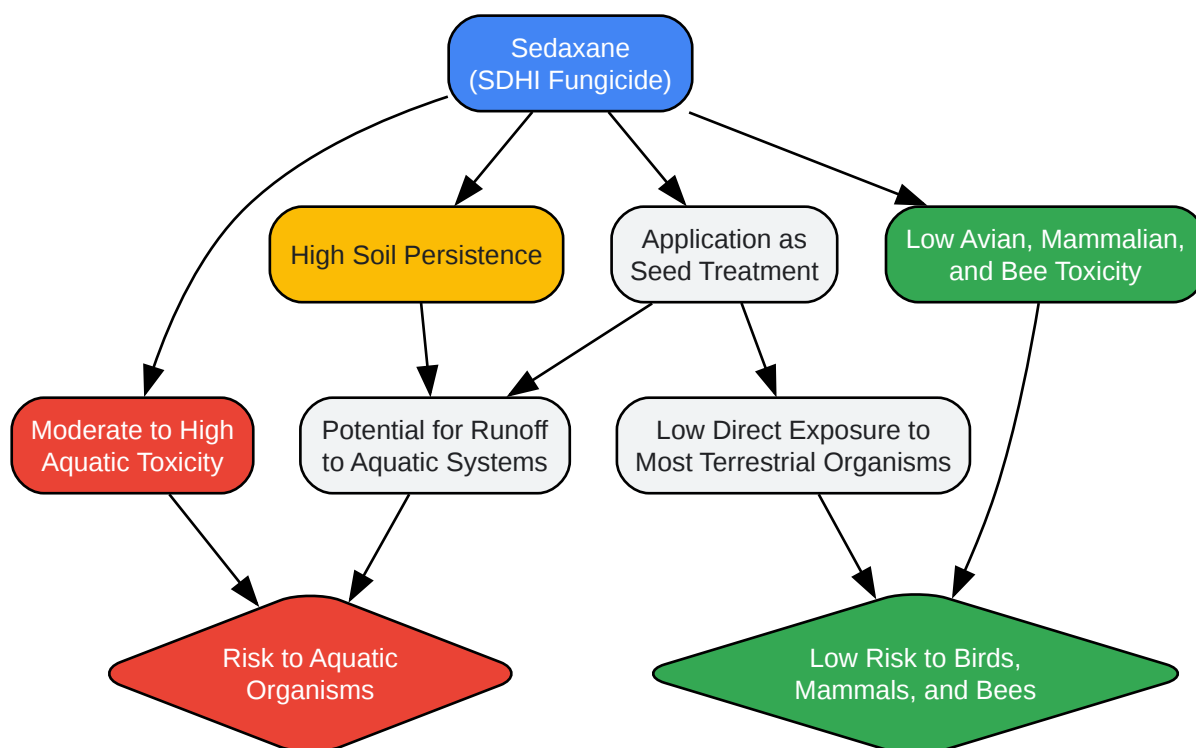
- Test Organisms: A gallinaceous species like the bobwhite quail (*Colinus virginianus*) is commonly used.
- Procedure: Birds are administered a single oral dose of **Sedaxane** via gavage. They are then observed for at least 14 days for mortality and signs of toxicity.
- Data Analysis: The LD50, expressed as mg of test substance per kg of body weight, is calculated.
- Honeybee Acute Toxicity (based on OECD Guidelines 213 and 214): These tests assess the acute oral and contact toxicity to adult honeybees.
 - Procedure (Oral): Bees are fed a sucrose solution containing various concentrations of **Sedaxane**.
 - Procedure (Contact): A precise dose of **Sedaxane** in a suitable solvent is applied to the dorsal thorax of the bees.
 - Endpoint: Mortality is recorded over 48 to 96 hours, and the LD50 (in µg per bee) is determined for both routes of exposure.
- Earthworm Acute Toxicity (based on OECD Guideline 207): This test evaluates the short-term toxicity of a substance to earthworms.
 - Test Organisms: *Eisenia fetida* is a standard test species.
 - Procedure: Earthworms are exposed to artificial soil treated with a range of **Sedaxane** concentrations for 14 days. Mortality and changes in body weight are assessed.
 - Data Analysis: The LC50 is calculated at the end of the test.

Signaling Pathways and Mechanisms of Action

The primary mode of action of **Sedaxane** is the inhibition of the succinate dehydrogenase (SDH) enzyme, which is a key component of the mitochondrial electron transport chain (Complex II) and the tricarboxylic acid (TCA) cycle.







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